

The Discovery and Enduring Utility of 4-Bromobenzenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonyl chloride

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Abstract

4-Bromobenzenesulfonyl chloride (p-bromobenzenesulfonyl chloride, Brosyl chloride) is a pivotal reagent in organic synthesis, prized for its role in the formation of sulfonamides and sulfonate esters. This technical guide delves into the historical context of its discovery, presents its key physicochemical properties in a consolidated format, provides detailed experimental protocols for its synthesis and a representative reaction, and illustrates the underlying chemical transformations through logical diagrams. While a singular "discovery" of this specific molecule is not well-documented, its emergence is intrinsically linked to the broader development of sulfonyl chlorides and their applications in the late 19th and early 20th centuries.

Historical Context: An Offshoot of the Hinsberg Test

The scientific journey of **4-bromobenzenesulfonyl chloride** is best understood within the context of the broader class of aromatic sulfonyl chlorides. A seminal moment in the history of these reagents was the development of the Hinsberg Test in 1890 by the German chemist Oscar Hinsberg.^{[1][2]} This classical chemical test utilizes benzenesulfonyl chloride to distinguish between primary, secondary, and tertiary amines.^{[1][2]} The varying reactivity and solubility of the resulting sulfonamides in alkaline solution provided a straightforward method for amine characterization.

While Hinsberg's original work focused on the unsubstituted benzenesulfonyl chloride, the functionalization of the aromatic ring with substituents like bromine was a logical progression. The introduction of a bromine atom at the para position provides a useful handle for further synthetic transformations, such as cross-coupling reactions, and subtly modifies the reactivity of the sulfonyl chloride group. The first synthesis of **4-bromobenzenesulfonyl chloride** likely occurred in the early to mid-20th century as part of the systematic exploration of substituted aromatic sulfonyl chlorides for applications in organic synthesis and medicinal chemistry.

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **4-bromobenzenesulfonyl chloride** is essential for its safe handling and effective use in synthesis. The following table summarizes key quantitative data gathered from various sources.

Property	Value	References
Molecular Formula	C ₆ H ₄ BrClO ₂ S	[3]
Molecular Weight	255.52 g/mol	[4]
Appearance	White to light yellow crystalline solid	[3]
Melting Point	73-77 °C	[4][5]
Boiling Point	153 °C at 15 mmHg	[4]
Solubility	Soluble in organic solvents such as acetone, chloroform, and dichloromethane. Insoluble in water.	[3]
CAS Number	98-58-8	[3]

Experimental Protocols

Synthesis of 4-Bromobenzenesulfonyl Chloride via Chlorosulfonation of Bromobenzene

This protocol describes a common and effective method for the laboratory-scale synthesis of **4-bromobenzenesulfonyl chloride**.

Materials:

- Bromobenzene
- Chlorosulfonic acid
- Crushed ice
- Cold water

Procedure:

- In a round-bottom flask equipped with a dropping funnel and a gas outlet connected to a gas trap (to absorb the evolved HCl), place chlorosulfonic acid.
- Cool the flask in an ice-water bath.
- Slowly add bromobenzene dropwise to the stirred chlorosulfonic acid, maintaining the temperature between 0-5 °C.[6]
- After the addition is complete, continue stirring the reaction mixture at room temperature for a designated period (e.g., 4 hours) to ensure the reaction goes to completion.[6]
- Carefully and slowly pour the reaction mixture onto a large amount of crushed ice with vigorous stirring.
- The solid precipitate of **4-bromobenzenesulfonyl chloride** will form.
- Collect the solid product by vacuum filtration and wash it thoroughly with cold water to remove any remaining acid.
- The crude product can be further purified by recrystallization from a suitable solvent, such as a mixture of chloroform and petroleum ether.

Synthesis of a Sulfonamide using 4-Bromobenzenesulfonyl Chloride (Hinsberg-type Reaction)

This protocol provides a general procedure for the reaction of **4-bromobenzenesulfonyl chloride** with a primary amine to form a sulfonamide.

Materials:

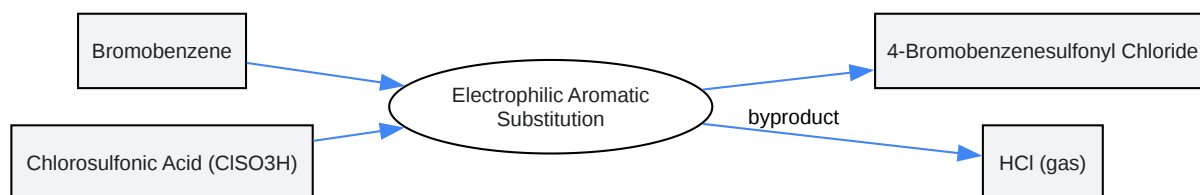
- **4-Bromobenzenesulfonyl chloride**
- A primary amine (e.g., aniline)
- 10% aqueous sodium hydroxide solution
- Dilute hydrochloric acid

Procedure:

- In a test tube or small flask, dissolve a small amount of the primary amine in the 10% aqueous sodium hydroxide solution.
- Add a molar equivalent of **4-bromobenzenesulfonyl chloride**.
- Stopper the vessel and shake vigorously for 5-10 minutes.
- A clear solution should form as the sodium salt of the sulfonamide is soluble in the alkaline medium.
- To isolate the sulfonamide, acidify the clear solution with dilute hydrochloric acid.
- The N-substituted-4-bromobenzenesulfonamide will precipitate out of the solution.
- Collect the solid product by vacuum filtration and wash with cold water.
- The product can be purified by recrystallization.

Diagrams and Workflows

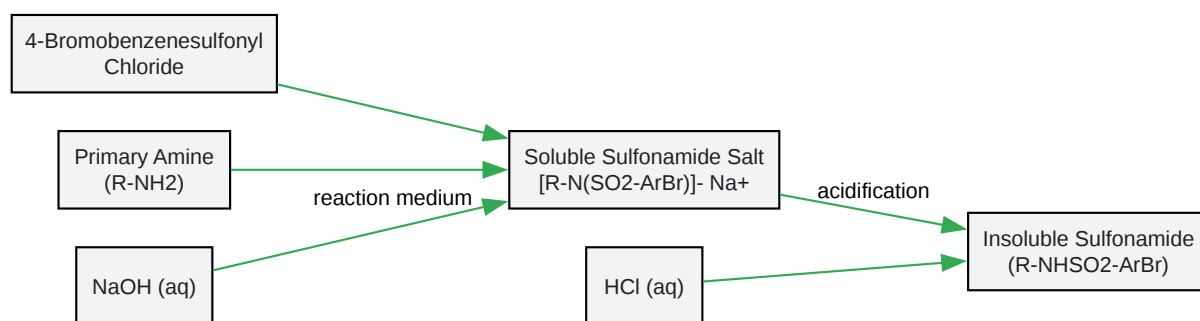
Synthesis of 4-Bromobenzenesulfonyl Chloride



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Caption: Synthesis of **4-Bromobenzenesulfonyl Chloride**.

Hinsberg Reaction with a Primary Amine



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Caption: Hinsberg Reaction with a Primary Amine.

Conclusion

4-Bromobenzenesulfonyl chloride, a derivative of the historically significant benzenesulfonyl chloride, remains a cornerstone reagent in modern organic synthesis. Its utility in creating sulfonamides, a key functional group in many pharmaceuticals, and its role as a versatile synthetic intermediate underscore its continued importance. This guide provides researchers and drug development professionals with a concise yet comprehensive overview of its historical

context, physical properties, and practical application, facilitating its effective and safe utilization in the laboratory.

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